

Personal protective equipment for handling 2-(3-Bromopyridin-4-YL)acetonitrile

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Compound of Interest

Compound Name: 2-(3-Bromopyridin-4-YL)acetonitrile

Cat. No.: B114290

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Essential Safety and Handling Guide for 2-(3-Bromopyridin-4-YL)acetonitrile

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-(3-Bromopyridin-4-YL)acetonitrile**, including operational and disposal plans.

Compound Identification:

- Chemical Name: **2-(3-Bromopyridin-4-YL)acetonitrile**
- Synonym(s): (3-bromo-4-pyridinyl)acetonitrile[1]
- CAS Number: 142892-31-7[1]
- Molecular Formula: C₇H₅BrN₂[1]
- Physical Form: Solid[1]

Hazard Profile and Personal Protective Equipment (PPE)

Based on available safety data, **2-(3-Bromopyridin-4-yl)acetonitrile** is classified with the following hazard statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

The signal word for this compound is "Warning".[1] To mitigate these risks, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles or Face Shield	Must be worn at all times. Use tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield offers additional protection against splashes. [2] [3]
Skin Protection	Chemical-resistant Gloves	Handle with gloves inspected prior to use. Nitrile gloves are a suitable option. [2] [3] [4] Change gloves every 30 to 60 minutes or immediately if contaminated or damaged. [5]
Lab Coat/Protective Clothing	Wear a lab coat with a closed front, long sleeves, and tight-fitting cuffs. [5] For significant handling, impervious or flame-resistant clothing may be necessary. [2]	
Respiratory Protection	NIOSH-approved Respirator	Use only in a well-ventilated area, preferably within a chemical fume hood. [6] [7] If engineering controls are insufficient, a NIOSH-approved respirator for dusts and vapors should be used.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Always handle **2-(3-Bromopyridin-4-yl)acetonitrile** within a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an eyewash station and safety shower are readily accessible.
- Keep the container tightly closed when not in use.[8]
- Avoid the formation of dust and aerosols.[9]

2. Handling the Compound:

- Before handling, wash hands thoroughly.[3]
- Wear all required PPE as detailed in the table above.
- Carefully open the container to avoid creating airborne dust.
- Use appropriate tools (e.g., spatula) to handle the solid material.
- Avoid contact with skin, eyes, and clothing.[7][9]
- Do not eat, drink, or smoke in the handling area.[6]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[6][7] The recommended storage temperature is 4°C.[1]
- Store locked up.[10]
- Keep the container tightly sealed in a dry environment.[9]

Emergency and First-Aid Measures

In Case of Accidental Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][6]

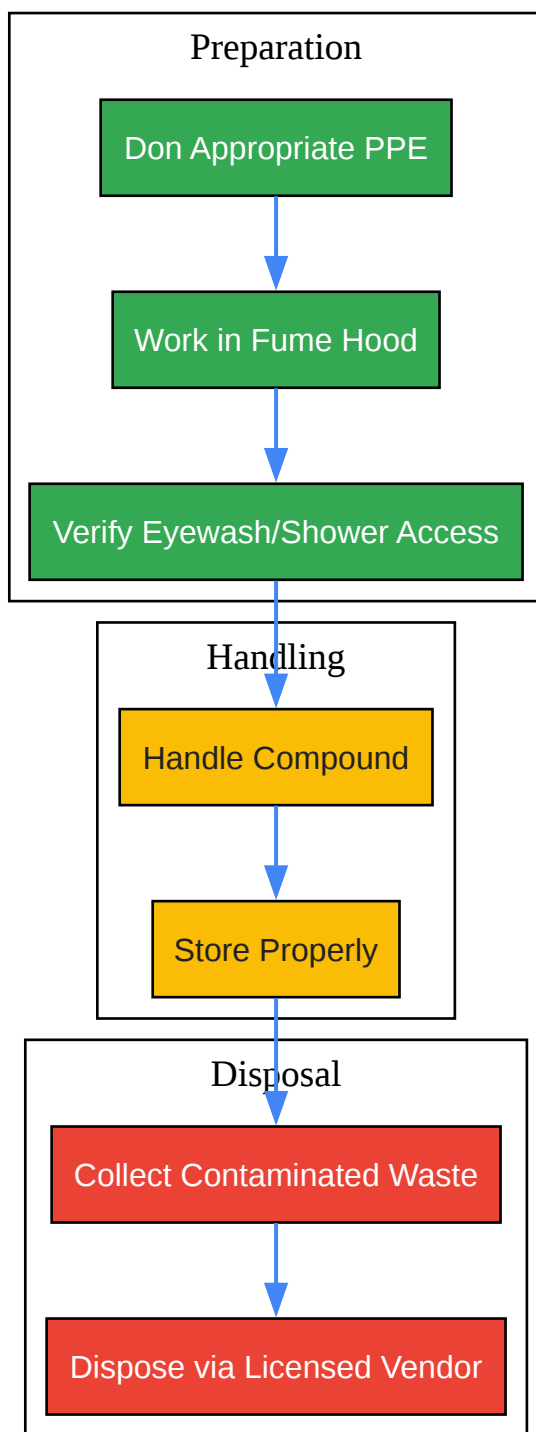
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap.[3][6] If skin irritation persists, seek medical advice.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[3][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6][11]

Disposal Plan

All waste containing **2-(3-Bromopyridin-4-YL)acetonitrile** must be treated as hazardous waste.

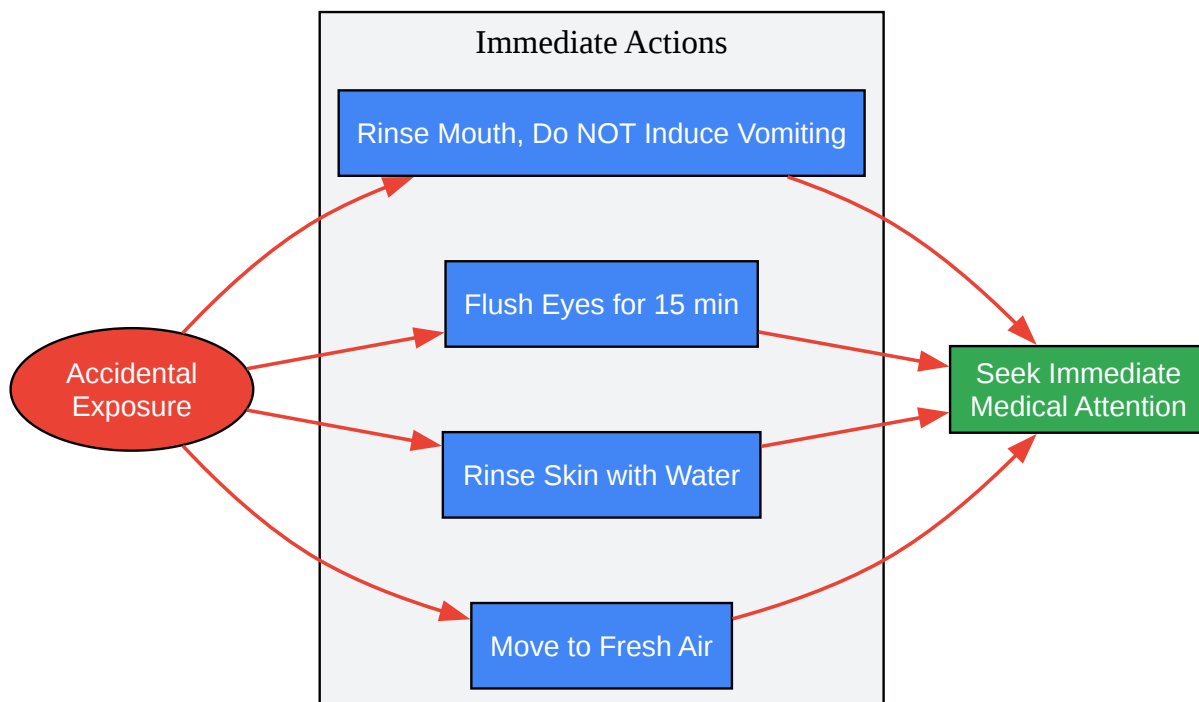
- Waste Collection:
 - Collect waste solid and any contaminated materials (e.g., gloves, weighing paper) in a designated, clearly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatible.
- Disposal Procedure:
 - The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2]
 - Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.[2]
 - Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured to be made unusable and disposed of in a sanitary landfill.[2]

Visual Safety Protocols



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Caption: Workflow for safe handling of **2-(3-Bromopyridin-4-YL)acetonitrile**.



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Caption: Emergency response plan for accidental exposure.

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